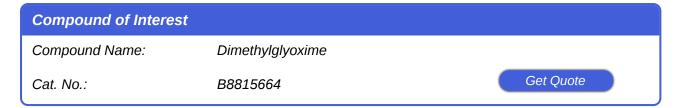


Comparison of Precipitating Reagents for Nickel Gravimetric Analysis

Author: BenchChem Technical Support Team. Date: December 2025



The selection of a suitable precipitating agent is crucial for the accurate gravimetric determination of nickel. The ideal reagent should form a stable, insoluble, and pure precipitate with nickel, which can be easily filtered and weighed. This section compares the performance of the conventional reagent, **dimethylglyoxime** (DMG), with alternative reagents such as nioxime and 2-hydroxy-1-acetonaphthoneoxime.

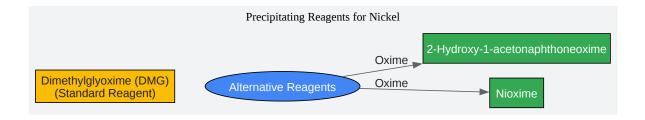


Parameter	Dimethylglyoxime (DMG)	Nioxime (1,2- Cyclohexanedione dioxime)	2-Hydroxy-1- acetonaphthoneoxi me
Precipitation pH	5-9 (slightly alkaline) [1][2][3]	5-9 (slightly alkaline) [4]	8.0-10.0[5]
Precipitate Color	Bright red[6]	Colored chelate complex	Greenish-yellow[5]
Solvent for Reagent	Ethanol[2]	Water[4]	Not specified, likely ethanol
Gravimetric Factor	0.2032[2]	Not specified	0.1278[5]
Thermal Stability	Decomposes around 280°C[7][8]	Drying temperature 110-120°C[4]	Drying temperature 110-120°C[5]
Interferences	Fe(III), Cr(III) (masked with tartaric/citric acid) [1]	Fe(III), Cr(III) (masked with tartaric/citric acid) [4]	Cu(II) can be determined from the same solution[5]
Key Advantages	High selectivity, well- established method	Higher water solubility of the reagent may reduce co-precipitation[4]	Lower gravimetric factor, potential for sequential determination with copper[5]
Key Disadvantages	Low solubility of the reagent in water can lead to co-precipitation[1]	Less commonly used than DMG	Limited data available compared to DMG

Logical Relationship of Reagents

The following diagram illustrates the classification of the discussed reagents for the gravimetric determination of nickel.





Click to download full resolution via product page

Caption: Classification of reagents for nickel gravimetric analysis.

Experimental Protocols

Detailed methodologies for the gravimetric determination of nickel using **dimethylglyoxime**, nioxime, and 2-hydroxy-1-acetonaphthoneoxime are provided below.

Gravimetric Determination of Nickel using Dimethylglyoxime (DMG)

- 1. Sample Preparation:
- Accurately weigh a sample of the nickel-containing material and dissolve it in a suitable acid (e.g., nitric acid).
- If iron is present, add tartaric or citric acid to mask it.[1]
- Dilute the solution with distilled water.
- 2. Precipitation:
- Heat the solution to 60-80°C.
- Add a 1% ethanolic solution of dimethylglyoxime.



- Slowly add dilute ammonia solution until the solution is slightly alkaline (pH 5-9) to precipitate the bright red nickel(II) dimethylglyoximate complex.[1][2][3]
- 3. Digestion and Filtration:
- Digest the precipitate by keeping the solution hot (60-80°C) for about 30 minutes to an hour to allow the precipitate particles to grow.
- Allow the solution to cool to room temperature.
- Filter the precipitate through a pre-weighed sintered glass crucible.
- 4. Washing and Drying:
- Wash the precipitate with cold distilled water until the washings are free of chloride ions.
- Dry the crucible and precipitate in an oven at 110-120°C until a constant weight is achieved.
 [2]
- 5. Calculation:
- The weight of nickel is calculated using the gravimetric factor for Ni in $Ni(C_4H_7N_2O_2)_2$ (0.2032).[2]

Gravimetric Determination of Nickel using Nioxime

- 1. Sample Preparation:
- Dissolve a pre-weighed sample containing nickel in an appropriate acid.
- Add tartaric or citric acid if interfering ions like Fe(III) or Cr(III) are present.[4]
- · Dilute the solution with distilled water.
- 2. Precipitation:
- Heat the solution to 70-80°C.
- Add a 0.8% aqueous solution of nioxime.[4]



- Adjust the pH to 5-9 by adding dilute ammonia solution to precipitate the nickel-nioxime complex.[4]
- 3. Digestion and Filtration:
- Digest the precipitate at 60-85°C for 20-60 minutes.[4]
- Cool the solution to room temperature.
- Filter the precipitate through a pre-weighed filtering crucible.
- 4. Washing and Drying:
- Wash the precipitate with cold water.
- Dry the precipitate in an oven at 110-120°C to a constant weight.[4]
- 5. Calculation:
- Calculate the weight of nickel based on the weight of the nickel-nioxime precipitate.

Gravimetric Determination of Nickel using 2-Hydroxy-1-acetonaphthoneoxime

- 1. Sample Preparation:
- Prepare a stock solution of the nickel salt.
- 2. Precipitation:
- Take an aliquot of the nickel solution and buffer it with ammonium chloride-ammonium hydroxide.
- Add a 1% (w/v) solution of 2-hydroxy-1-acetonaphthoneoxime to precipitate the greenish-yellow nickel complex in a pH range of 8.0-10.0.[5]
- 3. Digestion and Filtration:

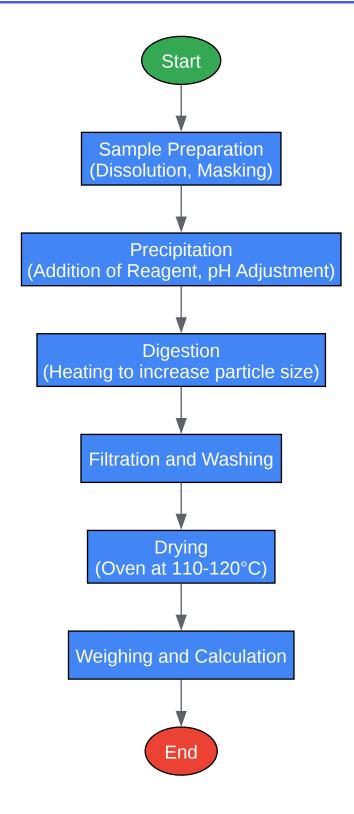


- Digest the precipitate for 30 minutes.[5]
- Filter the precipitate through a suitable filter medium.
- 4. Washing and Drying:
- · Wash the precipitate appropriately.
- Dry the precipitate at 110-120°C to a constant weight.[5]
- 5. Calculation:
- The precipitate is weighed as Ni(C₁₂H₁₀O₂N)₂, and the amount of nickel is calculated using the gravimetric factor of 0.1278.[5]

Experimental Workflow

The following diagram outlines the general workflow for the gravimetric determination of nickel.





Click to download full resolution via product page

Caption: General workflow for nickel gravimetric analysis.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemlab.truman.edu [chemlab.truman.edu]
- 2. zchoiact.put.poznan.pl [zchoiact.put.poznan.pl]
- 3. people.bu.edu [people.bu.edu]
- 4. benchchem.com [benchchem.com]
- 5. ias.ac.in [ias.ac.in]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comparison of Precipitating Reagents for Nickel Gravimetric Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8815664#alternative-reagents-for-the-gravimetric-determination-of-nickel]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com